

The 1,4-Diazepan-5-one Scaffold: A Privileged Structure in Drug Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diazepan-5-one hydrochloride

Cat. No.: B1344740

[Get Quote](#)

A Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Emerging Biological Activities of 1,4-Diazepan-5-one Derivatives

The 1,4-diazepan-5-one core is a seven-membered heterocyclic motif that has garnered significant attention in medicinal chemistry. Its unique three-dimensional structure allows for the spatial presentation of various substituents, making it a versatile scaffold for the design of novel therapeutic agents. This technical guide provides an in-depth overview of the current understanding of the biological activities associated with the 1,4-diazepan-5-one scaffold and its derivatives, with a focus on its potential in anticancer and neurodegenerative disease research.

Anticancer Activity

Derivatives of the 1,4-diazepan-5-one scaffold have demonstrated notable cytotoxic and antiproliferative effects against a range of human cancer cell lines. The mechanism of action for these compounds is often multifaceted, involving the induction of apoptosis, cell cycle arrest, and the inhibition of key signaling pathways crucial for cancer cell survival and proliferation.

Quantitative Data on Anticancer Activity

The following tables summarize the in vitro anticancer activity of various 1,4-diazepan-5-one derivatives and related benzodiazepine structures, as measured by their half-maximal inhibitory concentration (IC₅₀) or growth inhibition (GI₅₀) values.

Table 1: Cytotoxic Activity of Dibenzo[b,e][1][2]diazepin-11-one Derivatives

Compound	Cancer Cell Line	IC ₅₀ (μM)	Reference
9a	A549 (Lung)	0.71	[3]
MDAMB-231 (Breast)	7.29	[3]	
46d	SW620 (Colon)	Potent enzymatic activity against Chk1	[4]

Table 2: Cytotoxic Activity of 1,5-Benzodiazepin-2-one Derivatives

Compound	Cancer Cell Line	IC ₅₀ (μM)	Reference
3b	HCT-116 (Colon)	9.18	[2]
HepG-2 (Liver)	6.13	[2]	
MCF-7 (Breast)	7.86	[2]	

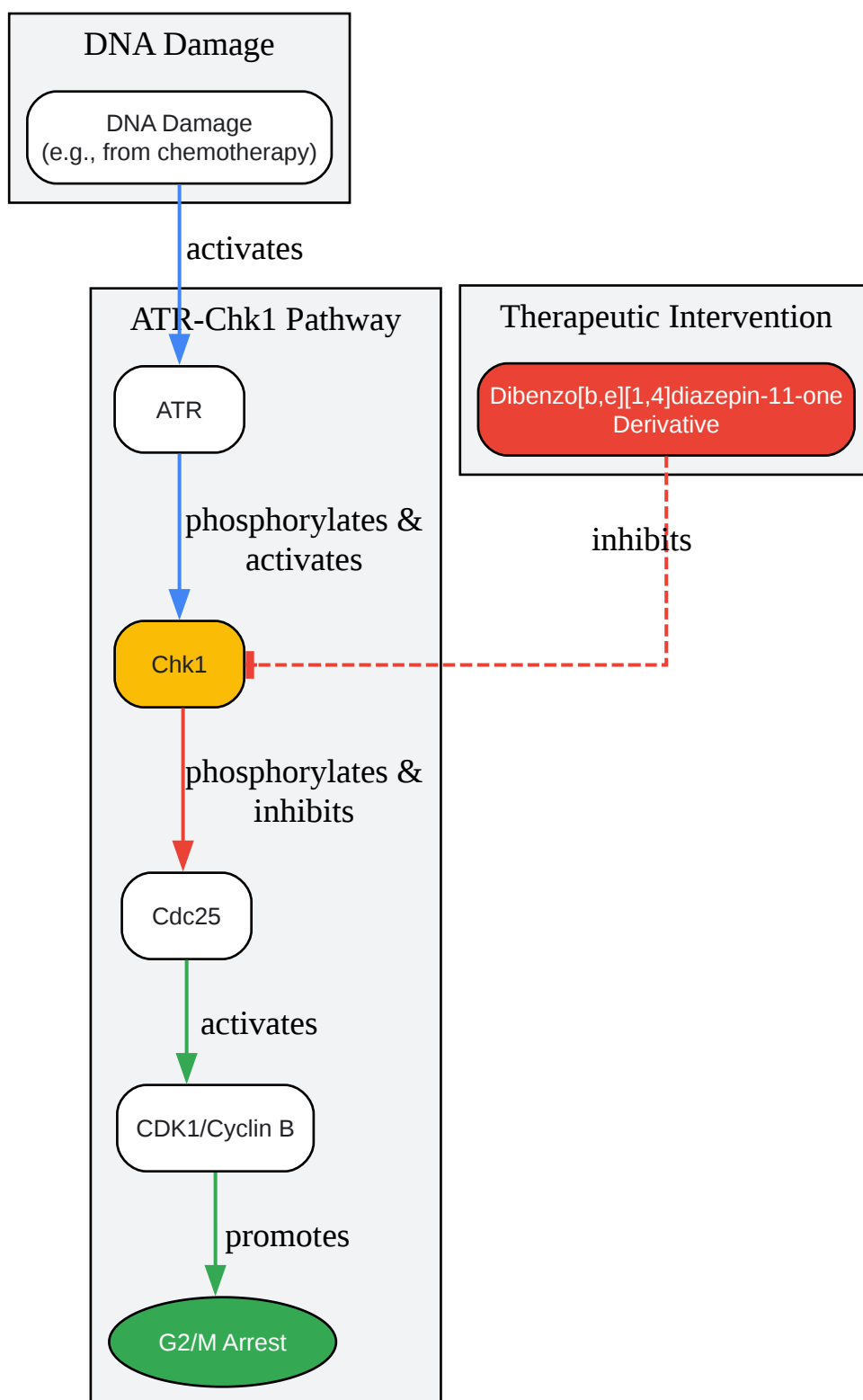
Table 3: Growth Inhibitory Activity of 7-(1,4-diazepan)-substituted[1][5]oxazolo[4,5-d]pyrimidines

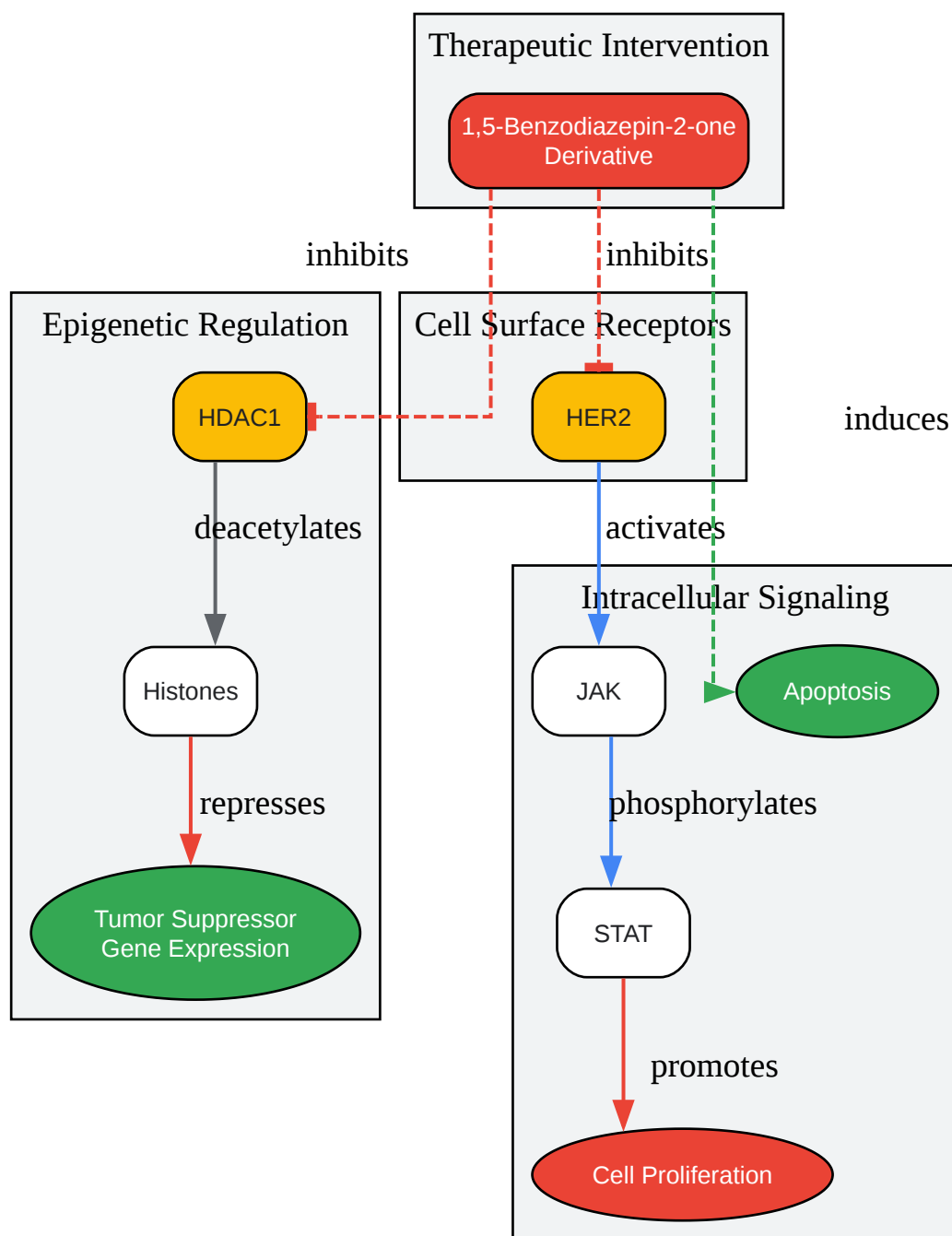
Compound	Cancer Subpanel	GI ₅₀ (μM)	TGI (μM)	LC ₅₀ (μM)	Reference
7-(1,4-diazepan)-1-yl-5-(4-methylphenyl)-2-phenyl[1] [5]oxazolo-[4,5-d]-pyrimidine	Various	0.9-1.9	2.1-3.6	5.9-7.4	[6]
7-(1,4-diazepan)-1-yl-2-(4-methylphenyl)-5-phenyl[1] [5]oxazolo[4,5-d]pyrimidine	Various	0.9-1.9	2.1-3.6	5.9-7.4	[6]

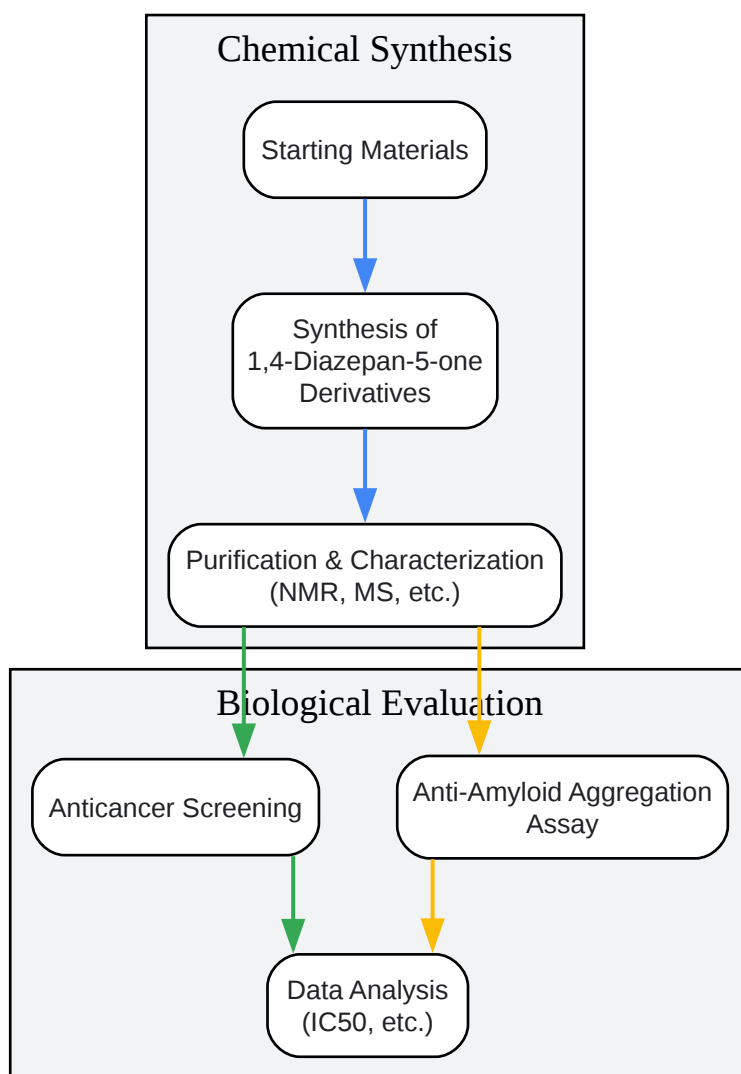
Signaling Pathways in Anticancer Activity

Several signaling pathways have been identified as targets for 1,4-diazepan-5-one derivatives.

Chk1 Inhibition in DNA Damage Response: Certain 5,10-dihydro-dibenzo[b,e][1][2]diazepin-11-ones have been identified as potent and selective inhibitors of Checkpoint Kinase 1 (Chk1).[4] Chk1 is a crucial kinase in the DNA damage response pathway, and its inhibition can lead to the abrogation of cell cycle checkpoints, sensitizing cancer cells to DNA-damaging agents.[4]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Annexin V and PI Staining Protocol for Apoptosis by Flow Cytometry | Bio-Techne [bio-technne.com]
- 2. aacrjournals.org [aacrjournals.org]

- 3. Synthesis and biological evaluation of 5,10-dihydro-11H-dibenzo[b,e][1,4]diazepin-11-one structural derivatives as anti-cancer and apoptosis inducing agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Design, synthesis, and biological activity of 5,10-dihydro-dibenzo[b,e][1,4]diazepin-11-one-based potent and selective Chk-1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bio-protocol.org [bio-protocol.org]
- 6. creative-bioarray.com [creative-bioarray.com]
- To cite this document: BenchChem. [The 1,4-Diazepan-5-one Scaffold: A Privileged Structure in Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1344740#potential-biological-activities-of-the-1-4-diazepan-5-one-scaffold]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com